(R)-BDP9066: A Technical Guide to Target Identification and Validation

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Compound of Interest

Compound Name:	*(R)-BDP9066*
Cat. No.:	*B15605058*

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This technical guide provides an in-depth overview of the target identification and validation of **(R)-BDP9066**, a potent and selective inhibitor of the Myotonic Dystrophy-Related Cdc42-binding Kinases (MRCK). The document details the experimental methodologies, quantitative data, and key signaling pathways associated with this compound, offering a comprehensive resource for researchers in oncology and kinase inhibitor development.

Executive Summary

(R)-BDP9066 is a small molecule inhibitor identified as a highly potent and selective antagonist of MRCKα and MRCKβ kinases.[1][2] These kinases are crucial regulators of the actin-myosin cytoskeleton and are implicated in cancer cell proliferation, motility, and invasion.[1][3] Through a series of rigorous in vitro and in vivo studies, the on-target activity of **(R)-BDP9066** has been validated, establishing its therapeutic potential, particularly in the context of skin and hematological cancers.[2][4] A key pharmacodynamic biomarker, the autophosphorylation of MRCKα at serine 1003 (pS1003), has been identified and validated to monitor the in vivo activity of the compound.[2][5][4]

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Target Identification and Selectivity

The primary targets of **(R)-BDP9066** were identified as MRCKα and MRCKβ.[1][2] Structure-guided fragment elaboration from a 7-azaindole-3-carbonitrile hit led to the development of BDP9066.[2] Kinase inhibition assays demonstrated high potency against MRCK isoforms and remarkable selectivity over the closely related Rho-associated coiled-coil kinases (ROCK1 and ROCK2), which share downstream signaling functions.[4]

Quantitative Kinase Inhibition Data

The inhibitory activity of **(R)-BDP9066** against MRCK and ROCK kinases was determined through in vitro kinase assays. The half-maximal inhibitory concentrations (IC50) are summarized below.

Kinase	(R)-BDP9066 IC50 (nM)
MRCKα	Data not explicitly quantified in provided search results
MRCKβ	>100-fold more selective for MRCKβ relative to ROCK1/2[1][4]
ROCK1	Data not explicitly quantified in provided search results
ROCK2	Data not explicitly quantified in provided search results

Note: Specific IC50 values were not detailed in the provided search results, but the high selectivity is consistently reported.

Target Validation: Mechanism of Action

The mechanism of action of **(R)-BDP9066** is centered on the inhibition of MRCK's kinase activity, which in turn modulates the actin-myosin cytoskeleton. This leads to observable changes in cell morphology, motility, and invasion.[1][4]

Signaling Pathway

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MRCK kinases act downstream of the small GTPase Cdc42. Upon activation, MRCK phosphorylates various substrates, including Myosin Light Chain 2 (MLC2), which is a key event in promoting actin-myosin contractility.[4] **(R)-BDP9066** blocks this phosphorylation cascade.

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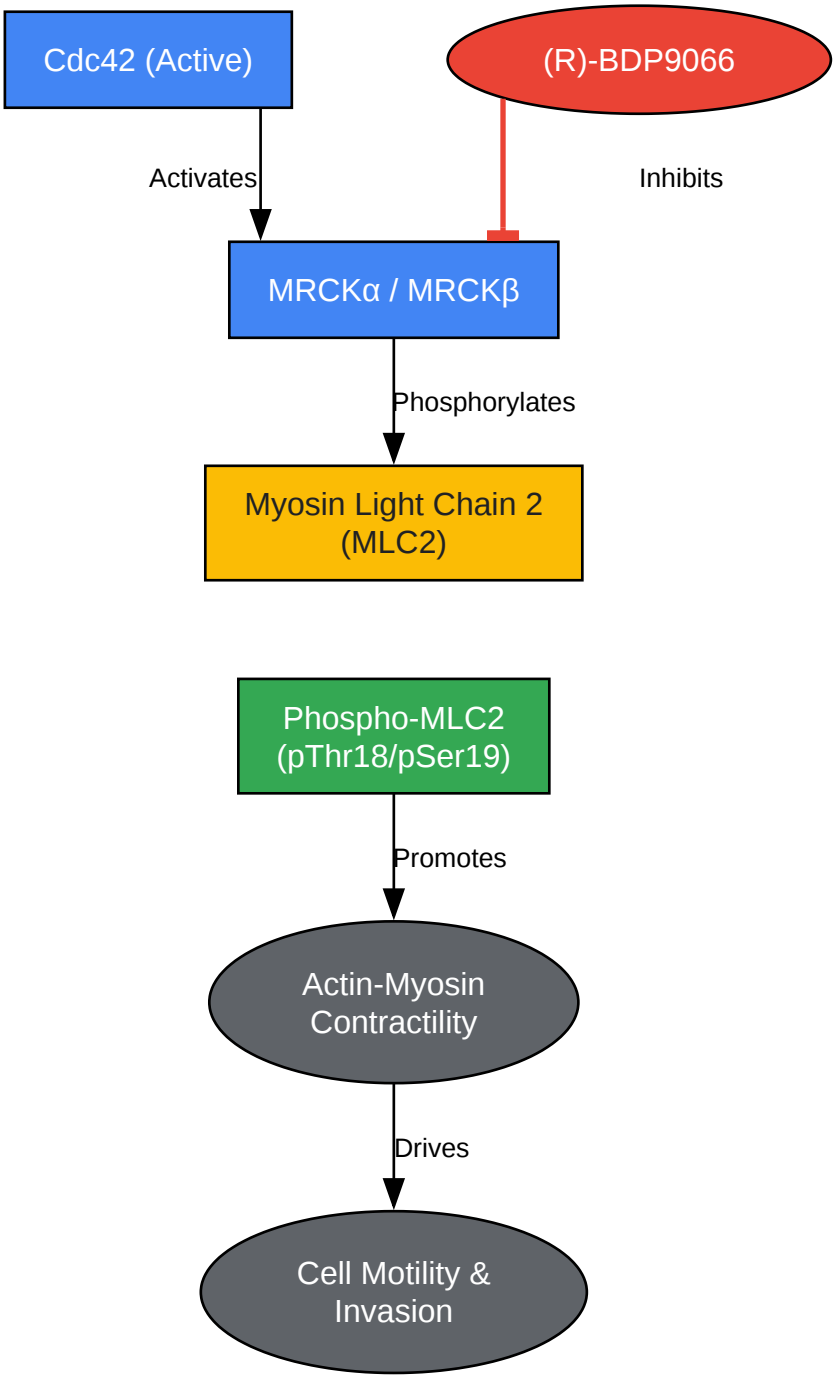

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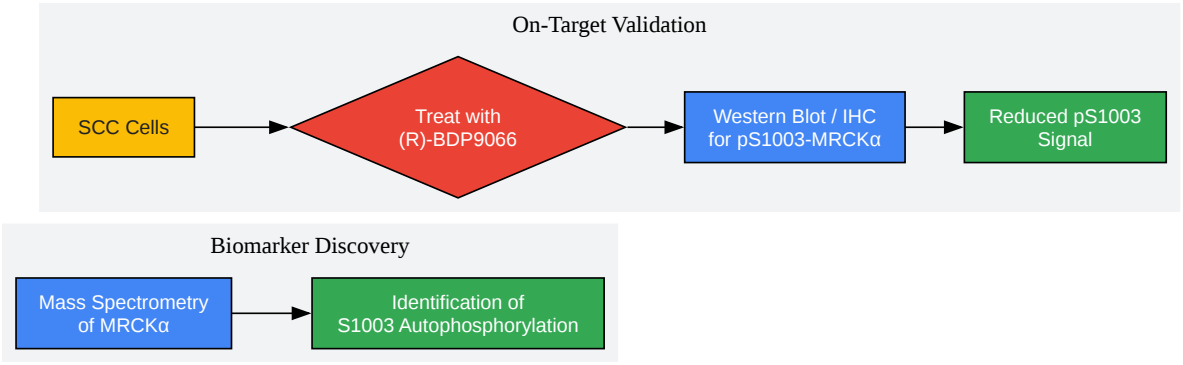

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